

# Refinement of diagnostic criteria for early initiation of defibrotide

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## Compound of Interest

Compound Name: Defibrotide

Cat. No.: B3416472

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## Technical Support Center: Defibrotide Initiation

This guide provides researchers, scientists, and drug development professionals with technical information and answers to frequently asked questions regarding the refined diagnostic criteria for the early initiation of **defibrotide** in the context of hepatic veno-occlusive disease/sinusoidal obstruction syndrome (VOD/SOS).

## Frequently Asked Questions (FAQs): VOD/SOS and Defibrotide

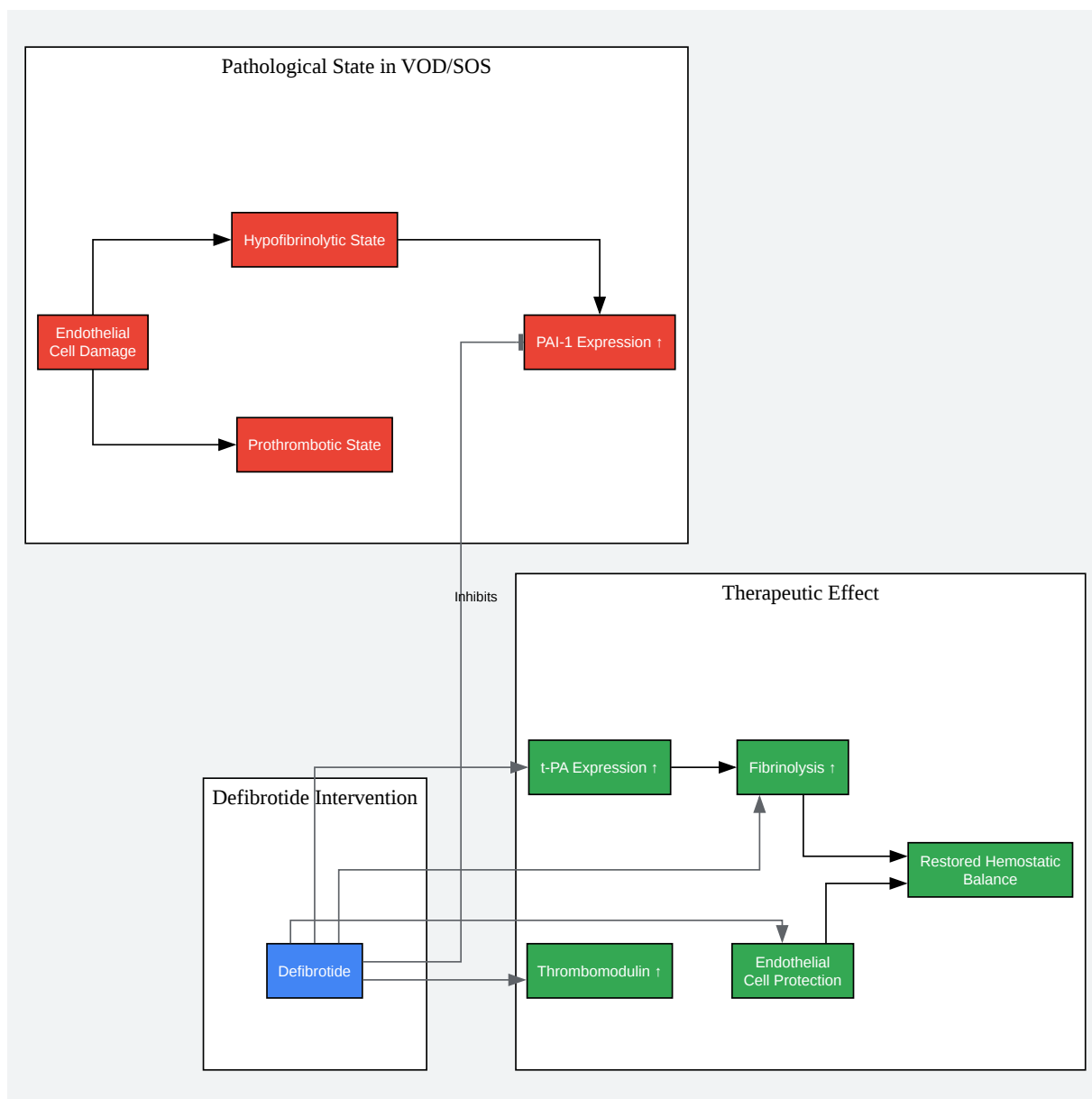
### Q1: What is the underlying pathophysiology of VOD/SOS?

VOD/SOS is a potentially life-threatening complication that can follow hematopoietic stem cell transplantation (HSCT) or high-dose chemotherapy.[1][2] The process begins with toxic injury to the sinusoidal endothelial cells and hepatocytes in the liver.[1] This damage initiates a cascade of events including endothelial cell activation and a prothrombotic-hypofibrinolytic state, which leads to the obstruction of hepatic venules and sinusoids.[1][3] This obstruction results in the classic clinical symptoms of hyperbilirubinemia, painful hepatomegaly, ascites, and weight gain.[1][2][4]

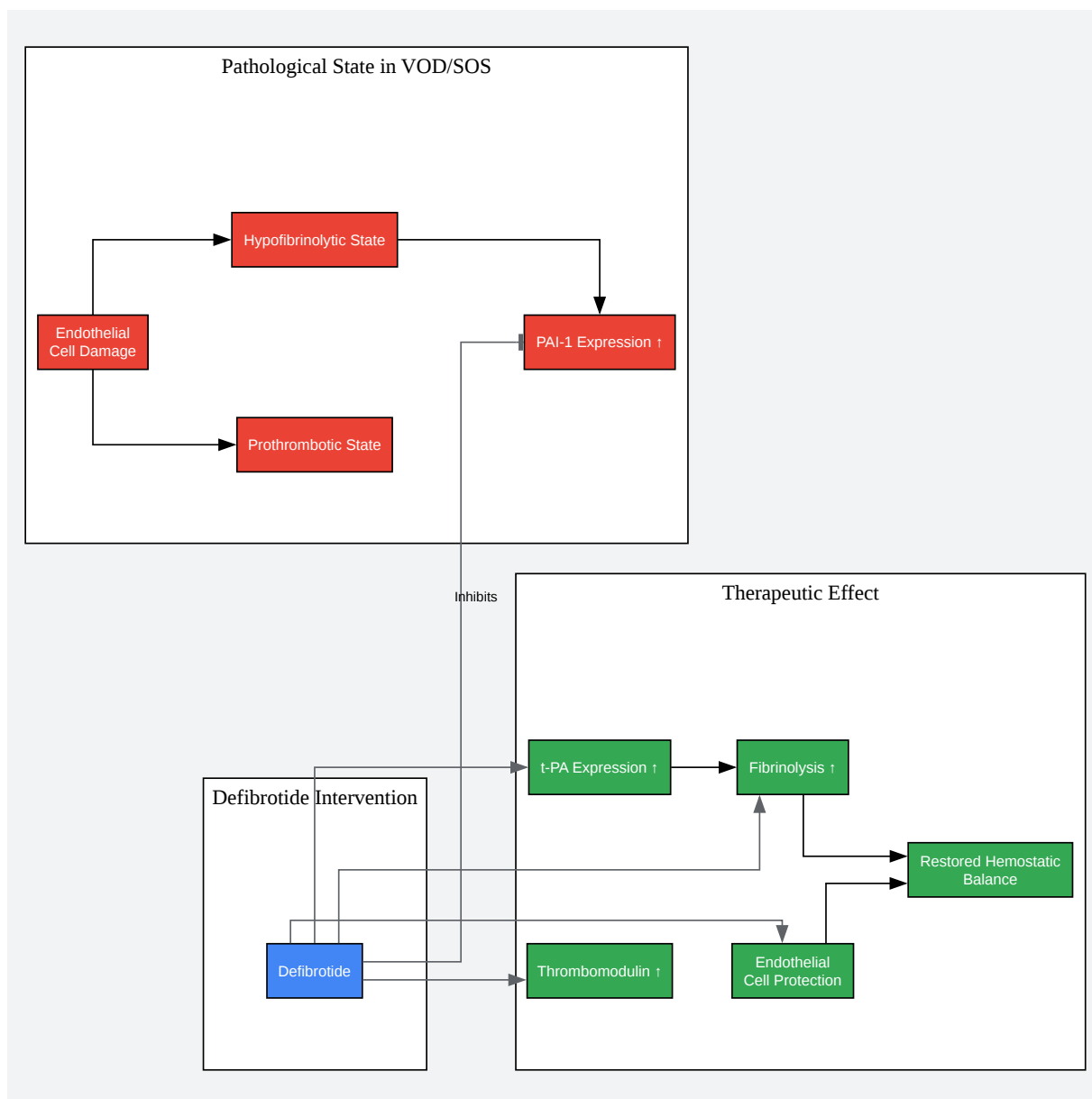
### Q2: What is the mechanism of action for defibrotide in treating VOD/SOS?

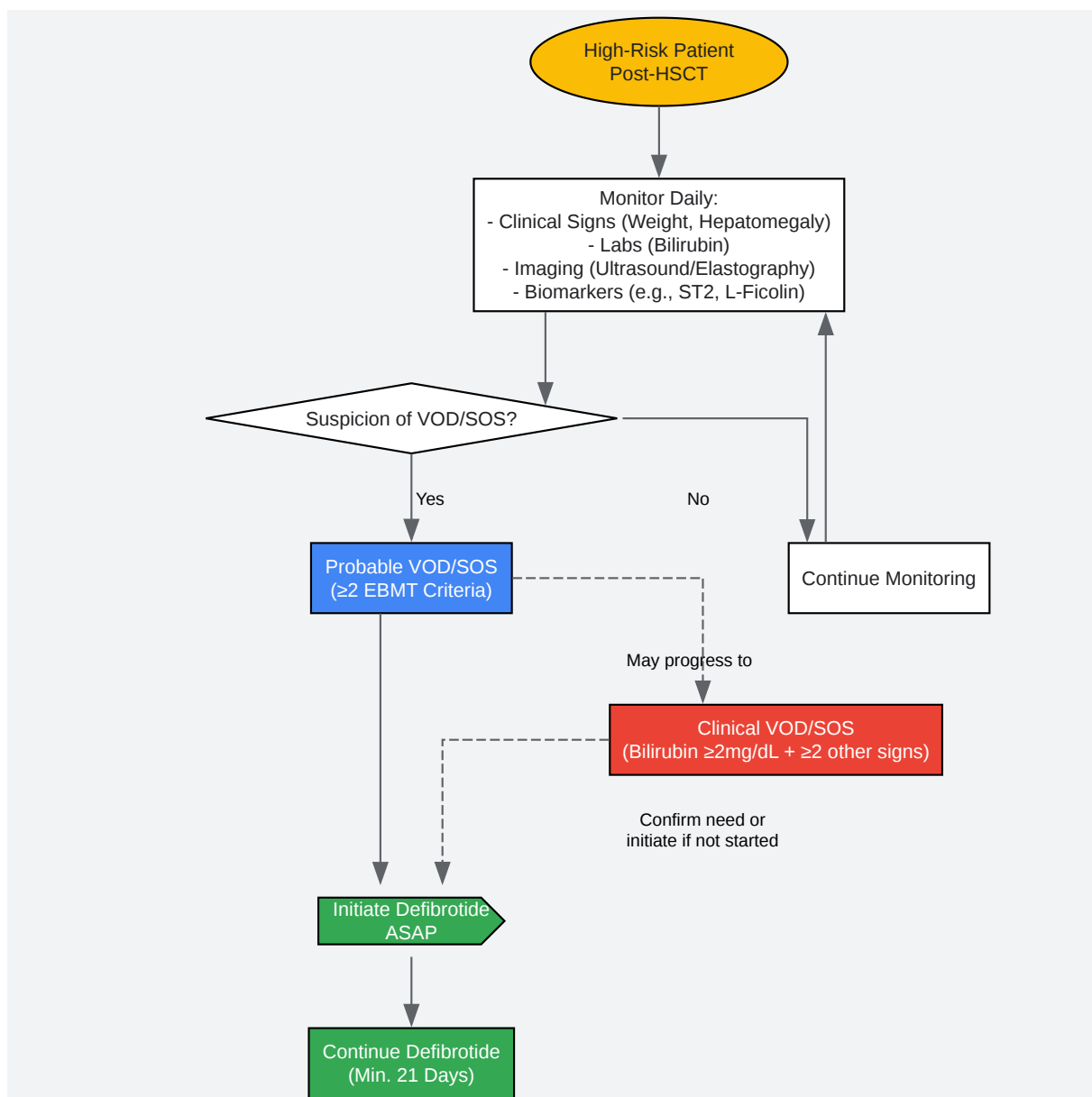
**Defibrotide** is a polydisperse oligonucleotide that exhibits multiple complex mechanisms of action, primarily focused on protecting vascular endothelial cells.[5] Its therapeutic effects are believed to stem from its ability to restore the balance between prothrombotic and fibrinolytic processes at the endothelial level.[1][2] In vitro evidence suggests **defibrotide** increases the expression of tissue plasminogen activator (t-PA) and thrombomodulin, while reducing the expression of plasminogen activator inhibitor-1 (PAI-1).[6] This action enhances fibrinolysis to break down clots.[6] Additionally, **defibrotide** protects endothelial cells from damage caused by factors like chemotherapy and tumor necrosis factor-alpha.[6]

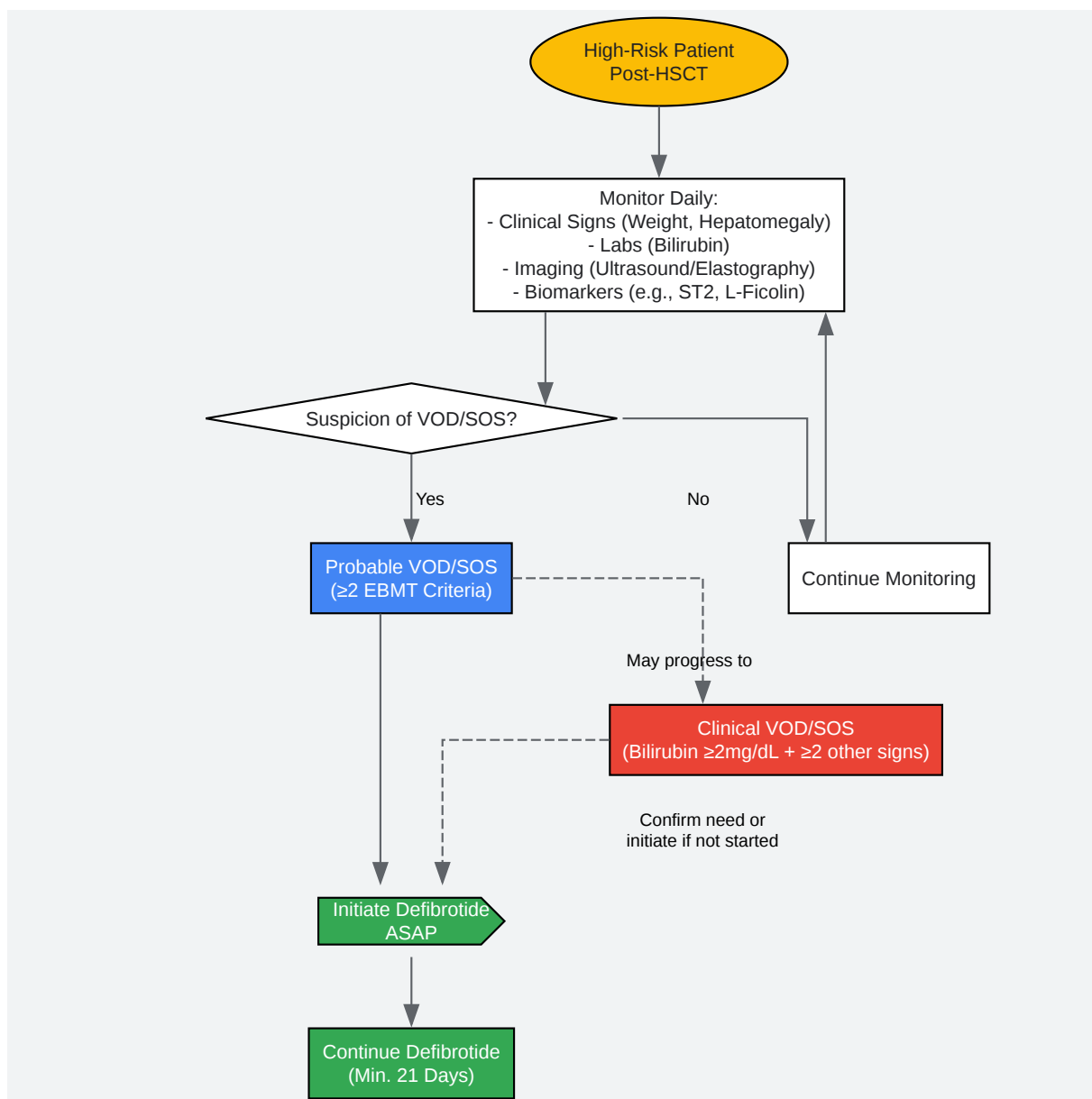
► **DOT Script for Defibrotide's Mechanism of Action**



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## References

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